

Penoxsulam vs. Bispyribac-Sodium: A Comparative Performance Guide for Researchers

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Compound of Interest

Compound Name: *Penoxsulam*

Cat. No.: *B166495*

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This guide provides an objective comparison of the herbicides **penoxsulam** and bispyribac-sodium, focusing on their performance, efficacy, and application in weed management, primarily within rice cultivation. The information is intended for researchers, scientists, and professionals in drug and herbicide development, supported by experimental data and detailed methodologies.

Introduction and Chemical Profile

Penoxsulam and bispyribac-sodium are both highly effective, selective, post-emergence herbicides widely used for controlling a broad spectrum of weeds in rice paddies and other agricultural settings.[1][2][3] Both belong to the Herbicide Resistance Action Committee (HRAC) Group B, sharing the same primary mode of action.[4][5]

- **Penoxsulam:** A systemic herbicide from the triazolopyrimidine sulfonamide chemical class.[4] It is effective at low use rates and controls a wide range of annual grasses, sedges, and broadleaf weeds.[4]
- **Bispyribac-sodium:** A systemic herbicide belonging to the pyrimidinyl-thiobenzoate chemical group.[6] It is known for its high efficacy against grasses, sedges, and broadleaf weeds that infest rice fields.[1][3]

Mode of Action: Acetolactate Synthase (ALS)

Inhibition

Both **penoxsulam** and bispyribac-sodium function by inhibiting the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).^{[1][3][7][8]} This enzyme is critical for the biosynthesis of branched-chain amino acids—valine, leucine, and isoleucine—which are essential for protein synthesis and cell division in plants.^{[4][7]}

Upon application, the herbicides are absorbed through the foliage and roots of the target weeds and translocated throughout the plant's vascular system.^{[7][8]} The inhibition of ALS leads to an immediate cessation of growth, followed by symptoms such as chlorosis at the growing points, necrosis, and eventual plant death within two to four weeks.^{[2][7]} Because this enzymatic pathway is absent in animals, these herbicides exhibit low toxicity to mammals.



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Caption: Mode of action for **Penoxsulam** and Bispyribac-sodium.

Performance Comparison

While both herbicides share a mode of action, their performance can differ based on weed spectrum, application conditions, and crop tolerance.

Weed Control Spectrum

Penoxsulam generally offers broad-spectrum control over grasses, sedges, and broadleaf weeds.[4] Some studies indicate that **penoxsulam** may be superior to bispyribac-sodium in controlling broadleaf weeds and sedges.[9] Conversely, bispyribac-sodium is noted for its strong performance against key grass weeds like *Echinochloa crus-galli* and *Echinochloa colona*, although its control of broadleaf weeds and sedges can sometimes be less effective.[9]

Table 1: Comparative Weed Control Spectrum

Weed Type	Common Species	Penoxsulam Efficacy	Bispyribac-sodium Efficacy
Grasses	<i>Echinochloa</i> spp. (Barnyardgrass)	Good to Excellent[2] [4]	Excellent[3][9]
Sedges	<i>Cyperus difformis</i> , <i>Cyperus iria</i>	Excellent[2][4]	Good to Excellent[1] [3]
<i>Fimbristylis miliacea</i>	Excellent[4]	Good[3]	
Broadleaf Weeds	<i>Monochoria vaginalis</i>	Excellent[4]	Good[3]
<i>Ludwigia</i> spp.	Excellent[4]	Good[3]	
<i>Alisma plantago-aquatica</i>	Good[2]	Moderate	
Aquatic Weeds	<i>Hydrilla</i> , Water <i>Hyacinth</i>	Good (with extended exposure)[10]	Moderate to Good

Application and Efficacy

Both herbicides are applied post-emergence.[2][3] **Penoxsulam** has a flexible application window, typically between 8-12 days after transplanting (DAT), and is effective against young, actively growing weeds.[4][9] Bispyribac-sodium is generally applied slightly later, between 15-25 DAT.[9]

A key difference lies in their sensitivity to environmental conditions. The efficacy of bispyribac-sodium is temperature-dependent, with optimal performance between 25-35°C; its effect can be significantly reduced at temperatures below 15°C.[11] **Penoxsulam** does not have such strict temperature requirements, making it a more reliable option in cooler conditions.[11]

The speed of action also varies. **Penoxsulam** typically results in weed death within 3 to 5 days under normal temperatures, whereas bispyribac-sodium may take 7 to 10 days, and even longer in cooler weather.[\[11\]](#)

Supporting Experimental Data

Field studies consistently demonstrate the high efficacy of both herbicides in managing weeds in transplanted rice, leading to significant improvements in crop yield compared to weedy checks.

Efficacy and Yield Data

The following tables summarize data from field trials comparing the two herbicides.

Table 2: Weed Control Efficiency (%) in Transplanted Rice

Treatment	Application Rate (g a.i./ha)	Weed Control Efficiency at 40-45 DAT (%)	Source
Penoxsulam	22.5	95.0 - 97.0	[12] [13]
Penoxsulam	25.0	96.2	[12]
Bispyribac-sodium	25.0	~96.0	[12]
Bispyribac-sodium	20.0	Lower than Penoxsulam 22.5 g/ha	[9]
Penoxsulam + Cyhalofop-butyl	135	98.3	[13]
Weedy Check	-	0	[12] [13]

DAT = Days After Transplanting. WCE values are indicative and vary by study.

Table 3: Impact on Rice Grain Yield (t/ha)

Treatment	Application Rate (g a.i./ha)	Grain Yield (t/ha)	Source
Penoxsulam	22.5	5.40 - 6.89	[9][12]
Bispyribac-sodium	25.0	5.10 - 5.30	[9][12]
Penoxsulam + Cyhalofop-butyl	135	8.46	[13]
Hand Weeding (twice)	-	5.25 - 8.12	[12][13]
Weedy Check	-	1.80 - 4.26	[12][13]

Analysis of the data indicates that while both herbicides significantly outperform the weedy check, **penoxsulam** at 22.5 g/ha often results in slightly higher or statistically similar grain yields compared to bispyribac-sodium at 25 g/ha.[9][12] Tank-mixing or using pre-formulated mixtures, such as **penoxsulam** with cyhalofop-butyl, can further enhance weed control and yield.[13]

Experimental Protocols

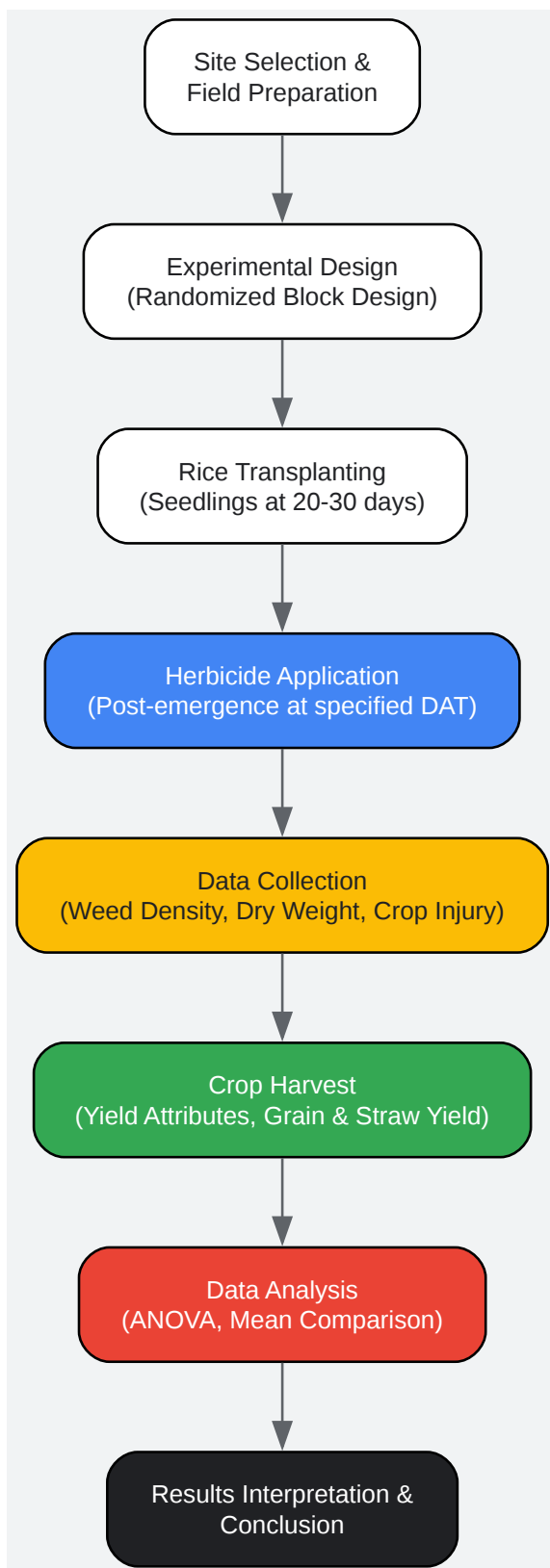
The data presented is typically generated from standardized field efficacy trials. Below is a detailed methodology representative of such experiments.

Standard Protocol for Herbicide Efficacy Field Trial

- Experimental Design: Experiments are commonly laid out in a Randomized Block Design (RBD) with three or four replications to minimize the effects of soil variability.[9][12][13]
- Plot Establishment: Individual plot sizes are established (e.g., 5 x 4 m).[12] Rice seedlings (e.g., variety 'Uma' or 'HKR 47') are transplanted at a specified age (e.g., 20-30 days old) and spacing (e.g., 20 x 15 cm).[9][12] A shallow water level (1.5-3.0 cm) is maintained post-transplanting.
- Herbicide Application:
 - Treatments include various doses of **penoxsulam**, bispyribac-sodium, a standard check herbicide, a hand-weeding treatment (e.g., at 20 and 40 DAT), and a weedy (untreated)

check.[9][12]

- Herbicides are applied at the specified growth stage (e.g., **penoxsulam** at 10-12 DAT, bispyribac-sodium at 20 DAT).[12]
- Application is performed using a calibrated knapsack sprayer fitted with a flat fan nozzle to ensure uniform coverage, with a specified spray volume (e.g., 300-500 L/ha).[9][12]
- Data Collection:
 - Weed Dynamics: Weed density and dry matter are assessed at set intervals (e.g., 20, 40, 60 DAT) using a quadrat (e.g., 0.5 m²) placed randomly in each plot.[12]
 - Weed Control Efficiency (WCE): Calculated using the formula: $WCE (\%) = [(DMC - DMT) / DMC] \times 100$, where DMC is the dry matter of weeds in the control plot and DMT is the dry matter of weeds in the treated plot.
 - Crop Phytotoxicity: Visual assessment of any crop injury (e.g., stunting, chlorosis, necrosis) is recorded at regular intervals after application.
 - Yield Attributes: At harvest, data on productive tillers per unit area, grains per panicle, and 1000-grain weight are collected.
 - Grain and Straw Yield: The grain and straw from the net plot area are harvested, dried, and weighed to determine the final yield, typically expressed in tonnes per hectare (t/ha).
- Statistical Analysis: Data are subjected to Analysis of Variance (ANOVA). Weed count data may require transformation (e.g., square root transformation) to ensure homogeneity of variance.[9] Treatment means are compared using a post-hoc test like Duncan's Multiple Range Test (DMRT) or Tukey's HSD at a significance level of $P \leq 0.05$.



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Caption: Standard workflow for a herbicide efficacy field trial.

Environmental Fate and Crop Safety

Crop Tolerance

While both herbicides are generally safe for rice, some differences in tolerance have been observed among rice varieties. Bispyribac-sodium can be more injurious to japonica and glutinous rice varieties compared to indica varieties, sometimes causing temporary chlorosis, though the crop usually recovers without impacting final yield.[11] **Penoxsulam** is considered very safe for a wide range of rice varieties.[11] However, some studies have noted root mass reduction in certain cultivars after **penoxsulam** application, though this did not negatively affect grain yield.[14]

Environmental Profile

Both **penoxsulam** and bispyribac-sodium are classified as EPA reduced-risk pesticides.[15]

- **Penoxsulam**: Degrades relatively quickly in soil, reducing the risk of long-term accumulation.[16] It has relatively low toxicity to non-target organisms like beneficial insects and aquatic life.[16]
- Bispyribac-sodium: Has a longer half-life in soil compared to many other herbicides (62 days in aerobic and up to 109 days in anaerobic environments).[5] It is somewhat mobile in sediment, indicating a potential for leaching into groundwater.[5] It does not bioaccumulate in organisms.[5]

Conclusion

Penoxsulam and bispyribac-sodium are both highly effective ALS-inhibiting herbicides crucial for modern rice weed management. The choice between them depends on the specific weed spectrum, environmental conditions, and rice cultivar.

- **Penoxsulam** offers a broader control spectrum, particularly against broadleaf weeds and sedges, and is more versatile due to its tolerance to a wider range of temperatures.[9][11] It also generally exhibits faster action.[11]
- Bispyribac-sodium is exceptionally effective against key grassy weeds but can be less consistent on certain broadleaf species and its performance is temperature-dependent.[9][11]

For optimal and sustainable weed management, an integrated approach is recommended. This includes rotating these herbicides with those having different modes of action to mitigate the development of herbicide-resistant weed populations.[6][16] Combining them in a tank mix or using pre-formulated mixtures can also broaden the control spectrum and enhance overall efficacy.[4][17]

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